

Acequinocyl metabolism and degradation pathways

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Compound of Interest

Compound Name: Acequinocyl-d25

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An In-Depth Technical Guide to Acequinocyl Metabolism and Degradation Pathways

Introduction

Acequinocyl is a quinone acaricide and insecticide used to control mites in all stages of development on various crops, including fruits and ornamentals.^[1] Its mode of action involves the inhibition of the mitochondrial complex III electron transport chain at the Qo site.^[1] A thorough understanding of its metabolic and degradative fate is essential for assessing its environmental impact and ensuring human safety. This technical guide provides a comprehensive overview of the biotransformation of acequinocyl in mammalian systems and its degradation pathways in the environment, supported by quantitative data, experimental methodologies, and pathway visualizations.

Identification of Major Metabolites

The primary transformation of acequinocyl across biological and environmental systems involves the hydrolysis of its ester linkage. The key parent compound and its resulting metabolites are detailed below.

Table 1: Key Acequinocyl Residues and Metabolites

| Compound Name | Common Alias(es) | IUPAC Name | Formation Context | Reference(s) |
|----------------|-------------------------|--|---|--------------|
| Acequinocyl | AKD-2023 | 3-dodecyl-1,4-dihydro-1,4-dioxo-2-naphthyl acetate | Parent Compound | [2] |
| Acequinocyl-OH | R1, Acequinocyl-hydroxy | 2-dodecyl-3-hydroxy-1,4-naphthalenedione | Mammalian Metabolism, Plant Metabolism, Environmental Degradation | [2] |
| AKM-18 | - | Structure not specified in sources | Plant Metabolism, Soil Degradation | [3] |

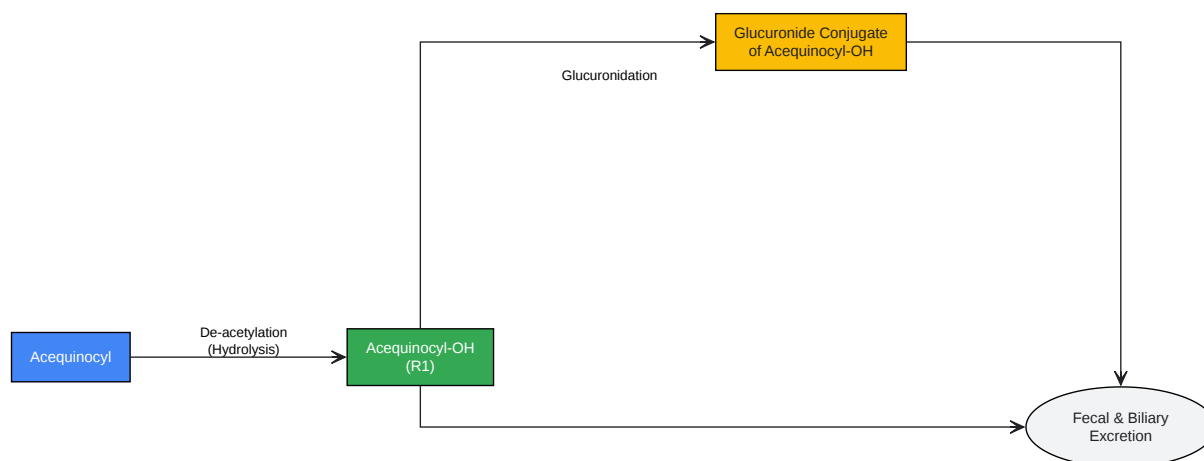
| Phthalic acid | - | Benzene-1,2-dicarboxylic acid | Plant Metabolism | |

Metabolism in Mammals

Studies in rats indicate that orally administered acequinocyl is rapidly cleared from the body. The primary metabolic pathway is the cleavage of the acetyl group, leading to the formation of Acequinocyl-OH. Excretion occurs predominantly through the feces.

Metabolic Pathway and Quantitative Fate

The biotransformation is straightforward, focusing on de-acetylation. The parent compound is only a minor component of fecal residues, highlighting extensive metabolism. The major biliary metabolite is the glucuronide conjugate of the de-acetylated parent compound.



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Caption: Proposed metabolic pathway of acequinocyl in mammals.

Table 2: Quantitative Metabolic Fate of Acequinocyl in Rats (Oral Administration)

| Parameter | Finding | Reference(s) |
|--------------------------|------------------------|--------------|
| Excretion Route | Primarily feces | |
| Urinary Excretion | < 15% of dose | |
| Parent Compound in Feces | 1-2% of fecal residues | |

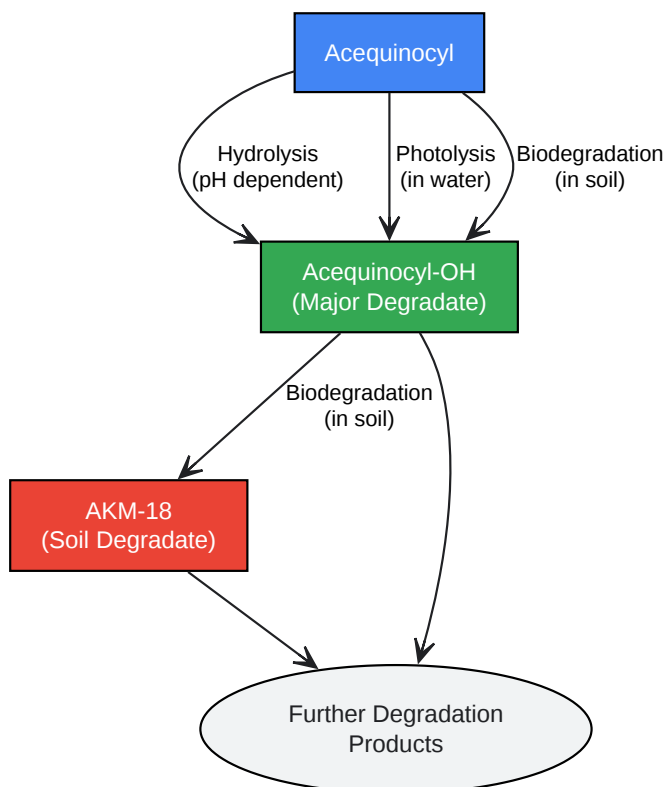
| Acequinocyl-OH (R1) in Feces | 12-36% of dose (major metabolite) | |

Environmental Degradation Pathways

Acequinocyl is characterized by low persistence in soil and aquatic environments, where it degrades through several abiotic and biotic processes. The primary degradation pathways include hydrolysis, photolysis, and microbial biodegradation.

Degradation Pathway and Quantitative Data

Similar to mammalian metabolism, the initial and most significant degradation step in the environment is the hydrolysis of the ester bond to form Acequinocyl-OH. Further degradation can lead to other minor products like AKM-18 in soil.



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Caption: Environmental degradation pathways of acequinocyl.

Table 3: Quantitative Degradation Data for Acequinocyl

| Degradation Process | Matrix / Conditions | Half-Life (DT ₅₀) | Reference(s) |
|---------------------|---------------------|-------------------------------|--------------|
| Hydrolysis | Water (pH 4, 25°C) | 86 days | |
| | Water (pH 7, 25°C) | 52 hours | |
| | Water (pH 9, 25°C) | 76 minutes | |
| Aqueous Photolysis | Water (pH 5) | 6 days | |

| Soil Degradation | Field Conditions | Rapid dissipation reported, but specific DT₅₀ values are not consistently available. Considered non-persistent. | |

Experimental Protocols

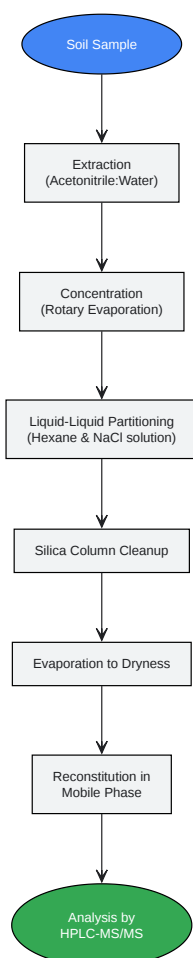
The quantification of acequinocyl and its primary metabolite, Acequinocyl-OH, in various matrices is predominantly achieved using high-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS).

General Protocol for Residue Analysis in Soil

This protocol outlines a typical procedure for the extraction and analysis of acequinocyl and its metabolites from soil samples.

- Extraction:
 - A known weight of the soil sample is extracted using a solvent mixture, typically acetonitrile:water (e.g., 90:10, v/v), via a multiple extraction technique.
- Concentration and Partitioning:
 - The combined extracts are concentrated using a rotary evaporator.
 - A saturated sodium chloride solution and hexane are added to the concentrate. After vigorous shaking and centrifugation, the upper hexane/acetonitrile layer containing the analytes is collected.
- Column Cleanup:

- The organic extract is further concentrated and purified using silica liquid chromatographic column cleanup.
- Final Preparation and Analysis:
 - The combined eluates are evaporated to dryness and reconstituted in a suitable solvent mixture, such as acetone:acetonitrile:0.4% aqueous formic acid (2:2:1, v/v).
 - The final solution is analyzed by HPLC-MS/MS for quantification of acequinocyl, Acequinocyl-OH, and AKM-18. The limit of quantitation (LOQ) in soil is typically 0.01 ppm for each analyte.



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Caption: General experimental workflow for acequinocyl residue analysis in soil.

Protocol for Plant and Animal Products

Methodologies for plant and animal tissues follow a similar principle but may vary in the initial extraction and cleanup steps.

- **Plant Matrices (e.g., Fruits):** Extraction is often performed with a hexane and ethyl acetate solution (1:1, v/v). For many fruit and vegetable matrices, a separate cleanup step may not be necessary before analysis by HPLC.
- **Animal Tissues:** Samples are typically homogenized and extracted with acetone and 0.4 mol/L hydrochloric acid. A defatting step using an acetonitrile/hexane partition is employed, followed by cleanup with silica gel and/or styrene-divinylbenzene copolymer cartridges before LC-MS/MS analysis.

Conclusion

The metabolism and degradation of acequinocyl are primarily driven by the hydrolytic cleavage of its acetate ester group to form the main metabolite, Acequinocyl-OH. This transformation occurs in mammals, plants, and the wider environment. In mammals, the process is efficient, leading to rapid excretion, mainly in the feces. In the environment, acequinocyl is non-persistent, with its degradation significantly influenced by pH (hydrolysis) and light (photolysis). Standard analytical procedures based on liquid chromatography are well-established for the reliable quantification of acequinocyl and its key metabolites for regulatory and research purposes.

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References

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- 3. [downloads.regulations.gov](https://www.downloads.regulations.gov) [[downloads.regulations.gov](https://www.downloads.regulations.gov)]
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